Characterization of 2-Amino-5-fluorobenzophenone: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Amino-5-fluorobenzophenone*
CAS No.:	*362-46-9*
Cat. No.:	*B397965*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the characterization of **2-Amino-5-fluorobenzophenone** (CAS No: 362-46-9). Due to the limited specific literature on this particular compound, this guide establishes its physicochemical properties and outlines detailed, representative experimental protocols for its synthesis and analysis. Methodologies are presented by analogy to the closely related and well-documented compound, 2-Amino-5-chlorobenzophenone. This document serves as a foundational resource for researchers, offering structured data, procedural workflows, and key analytical methodologies essential for its application in synthetic chemistry and drug development.

Introduction

2-Amino-5-fluorobenzophenone, with the chemical formula $C_{13}H_{10}FNO$, is an aromatic ketone containing both an amino and a fluoro functional group on one of the phenyl rings.[1] Such substituted benzophenones are a critical class of intermediates in organic and medicinal chemistry. They serve as versatile synthons for the creation of a wide array of heterocyclic

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compounds and are particularly pivotal in the synthesis of psychoactive pharmaceuticals, such as benzodiazepines.[2] The presence of the fluorine atom can significantly influence the molecule's reactivity and the pharmacological properties of its derivatives.

It is crucial to distinguish **2-Amino-5-fluorobenzophenone** from its more extensively documented analog, 2-Amino-5-chloro-2'-fluorobenzophenone (CAS No: 784-38-3). The latter features a chlorine atom at the 5-position and a fluorine atom on the second phenyl ring, which alters its electronic properties and synthetic applications. This guide will focus on the title compound, (2-amino-5-fluorophenyl)(phenyl)methanone, and will draw upon established methodologies for related compounds to provide a robust framework for its characterization.

Physicochemical Properties

The fundamental physical and chemical properties of **2-Amino-5-fluorobenzophenone** are summarized in the table below. This data is essential for its handling, storage, and application in synthetic protocols.

Property	Value	Reference
CAS Number	362-46-9	[1]
Molecular Formula	$C_{13}H_{10}FNO$	[1]
Molecular Weight	215.22 g/mol	[1]
Appearance	Not specified; likely a crystalline solid	
Purity	≥ 95%	[1]
Storage	Store in a dry, sealed, dark place at 2-8°C	

Synthesis of 2-Amino-5-fluorobenzophenone

The synthesis of 2-aminobenzophenone derivatives is most commonly achieved via a Friedel-Crafts acylation reaction.[2] A plausible and widely applicable synthetic route for **2-Amino-5-fluorobenzophenone** involves the acylation of 4-fluoroaniline with benzoyl chloride. To prevent

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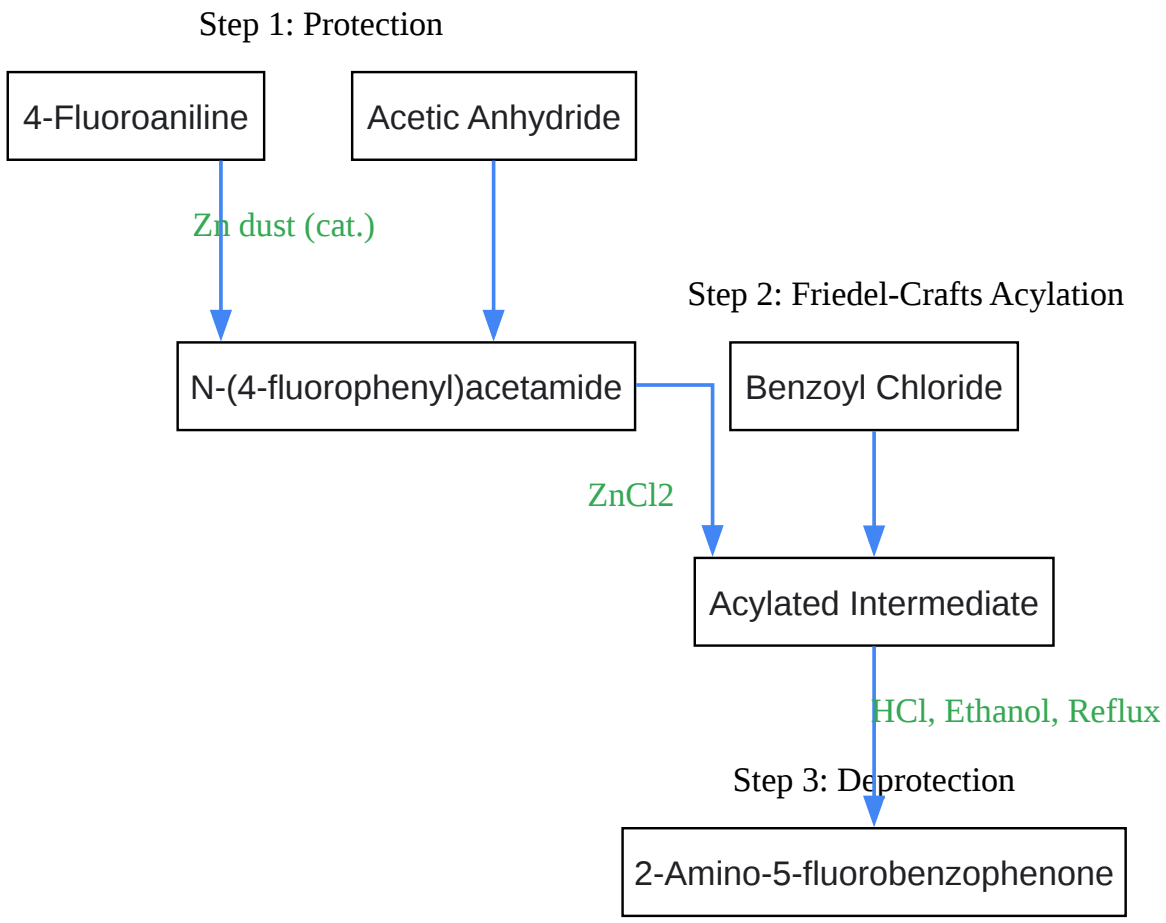
deactivation of the Lewis acid catalyst by the basic amino group, the amine is typically protected, commonly through acetylation, and then deprotected after the acylation step.

Synthetic Workflow

The overall synthetic scheme is a three-step process: protection of the amine, Friedel-Crafts acylation, and deprotection to yield the final product.



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Caption: Proposed synthesis of **2-Amino-5-fluorobenzophenone**.

Experimental Protocols

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The following protocols are representative methodologies for the synthesis of aminobenzophenones and are adapted from procedures for analogous compounds.

Protocol 1: Protection of 4-Fluoroaniline (Acetylation)

- Materials: 4-fluoroaniline, acetic anhydride, zinc dust (catalytic amount).
- Procedure:
  1. In a round-bottom flask equipped with a reflux condenser, combine 4-fluoroaniline with a slight molar excess of acetic anhydride.
  2. Add a catalytic amount of zinc dust.
  3. Heat the mixture to reflux for 30-60 minutes.
  4. Monitor the reaction completion using Thin Layer Chromatography (TLC).
  5. Allow the reaction mixture to cool to room temperature.
  6. Pour the mixture into cold water with stirring to precipitate the N-(4-fluorophenyl)acetamide product.
  7. Filter the solid, wash with cold water, and dry thoroughly.

Protocol 2: Friedel-Crafts Acylation

- Materials: N-(4-fluorophenyl)acetamide, benzoyl chloride, anhydrous zinc chloride ($ZnCl_2$), anhydrous solvent (e.g., 1,2-dichloroethane).
- Procedure:
  1. In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend anhydrous zinc chloride in the anhydrous solvent.
  2. Add benzoyl chloride to the suspension and stir.
  3. Slowly add the N-(4-fluorophenyl)acetamide from Protocol 1 to the mixture.

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4. Heat the reaction mixture (e.g., 60-80 °C) and monitor its progress by TLC.
5. Upon completion, cool the reaction mixture and carefully quench it by pouring it onto a mixture of crushed ice and concentrated hydrochloric acid.
6. Separate the organic layer, wash it with water and brine, and dry it over anhydrous sodium sulfate.
7. Evaporate the solvent under reduced pressure to obtain the crude acylated intermediate.

Protocol 3: Deprotection (Acid Hydrolysis)

- Materials: Crude acylated intermediate, concentrated hydrochloric acid, ethanol.
- Procedure:
  1. Dissolve the crude product from Protocol 2 in a mixture of ethanol and concentrated hydrochloric acid.
  2. Heat the mixture to reflux for several hours, monitoring for completion by TLC.
  3. Cool the reaction mixture and neutralize it with a base (e.g., aqueous sodium hydroxide solution) to precipitate the **2-Amino-5-fluorobenzophenone**.
  4. Filter the solid product, wash it thoroughly with water, and dry.
  5. If necessary, recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain the pure compound.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the unambiguous structural confirmation and purity assessment of **2-Amino-5-fluorobenzophenone**.

Analytical Workflow

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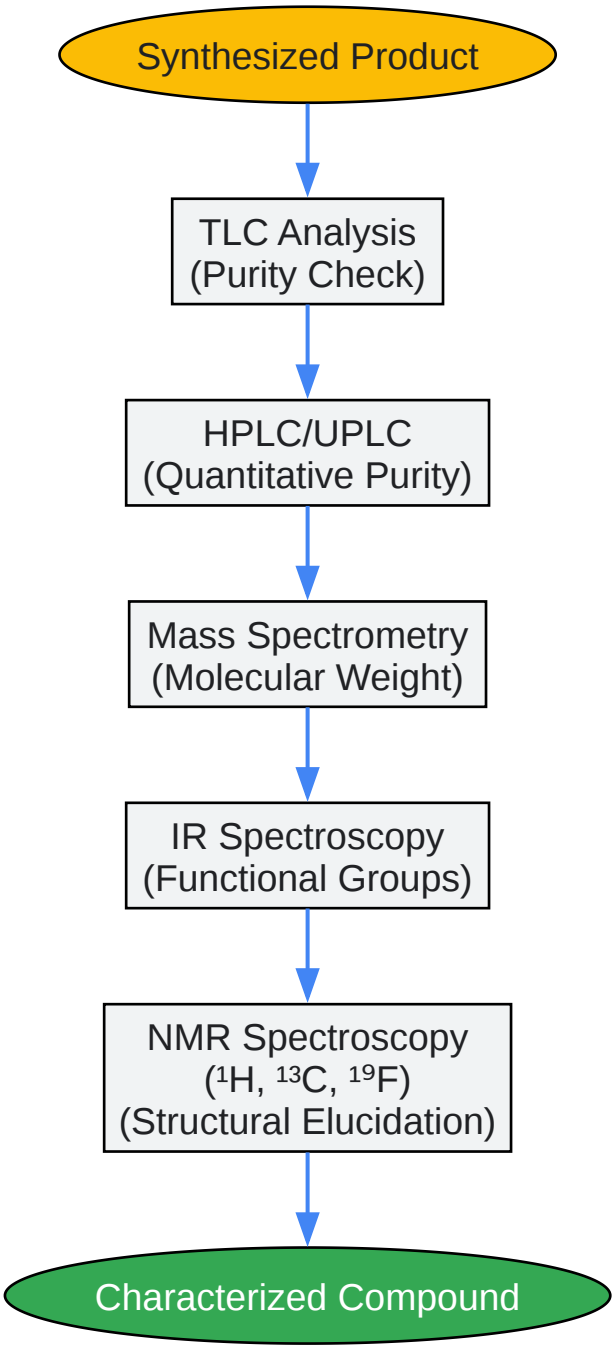
The general workflow for characterizing a synthesized compound involves initial purity checks, followed by detailed structural elucidation using various spectroscopic methods.



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Caption: General workflow for analytical characterization.

Spectroscopic and Chromatographic Data

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While specific spectral data for **2-Amino-5-fluorobenzophenone** is not widely published, the expected characteristics can be inferred. Commercial suppliers indicate that NMR, HPLC, and LC-MS data are available upon request.[1]

Table 2: Expected Spectroscopic and Chromatographic Characteristics

Technique	Expected Observations
^{1}H NMR	Signals corresponding to aromatic protons in different chemical environments. A broad singlet for the -NH_2 protons. Splitting patterns will be influenced by fluorine-proton coupling.
^{13}C NMR	Resonances for carbonyl carbon, aromatic carbons (with C-F coupling visible), and carbons attached to nitrogen.
^{19}F NMR	A singlet or multiplet corresponding to the fluorine atom on the aromatic ring.
IR Spectroscopy	Characteristic absorption bands for N-H stretching (amine), C=O stretching (ketone), C-F stretching, and aromatic C-H and C=C vibrations.[3]
Mass Spectrometry	A molecular ion peak (M^+) corresponding to the molecular weight of 215.22 g/mol . Characteristic fragmentation patterns for benzophenones.[4]
HPLC	A primary peak indicating the purity of the compound, typically assessed by area percentage using a UV detector.

Representative Experimental Protocols for Analysis

Protocol 4: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve a small quantity (5-10 mg) of **2-Amino-5-fluorobenzophenone** in a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a

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standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0.00 ppm).

- Instrumentation: Record ^{1}H, ^{13}C, and ^{19}F NMR spectra on a 300 MHz or higher field NMR spectrometer.
- Data Acquisition: For ^{1}H NMR, use standard pulse sequences. For ^{13}C NMR, acquire proton-decoupled spectra. For ^{19}F NMR, use appropriate standard parameters.
- Data Analysis: Process the raw data (Fourier transform, phase correction, and baseline correction). Integrate signals and reference chemical shifts to TMS. Analyze splitting patterns to confirm the structure.

Protocol 5: Attenuated Total Reflectance - Fourier Transform Infrared (ATR-FTIR) Spectroscopy

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of the ATR accessory.
- Instrumentation: Use a Fourier Transform Infrared spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect a background spectrum of the clean, empty ATR crystal. Place the sample on the crystal and apply pressure to ensure good contact. Record the sample spectrum, typically over a range of 4000-400 cm^{-1}.[3]
- Data Analysis: Identify the characteristic vibrational frequencies corresponding to the functional groups (N-H, C=O, C-F).

Protocol 6: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of the compound in a volatile organic solvent like dichloromethane or ethyl acetate.
- Instrumentation: Use a GC-MS system with a capillary column suitable for aromatic compounds (e.g., nonpolar or medium-polarity).
- Data Acquisition: Inject a small volume of the sample solution into the GC. The compound is vaporized and separated on the column before entering the mass spectrometer, which is

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typically operated in electron ionization (EI) mode.[3]

- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peak and characteristic fragmentation patterns to confirm the molecular weight and structure.

Applications in Drug Development

2-Aminobenzophenones are foundational scaffolds in the synthesis of numerous pharmaceuticals.[2] By analogy with other 5-substituted aminobenzophenones, **2-Amino-5-fluorobenzophenone** is a valuable precursor for creating libraries of novel compounds for drug discovery.

- Benzodiazepine Synthesis: It can serve as a key starting material for the synthesis of 1,4-benzodiazepines, a class of drugs with anxiolytic, sedative, and anticonvulsant properties. The fluorine substituent at the 5-position is expected to modulate the potency and pharmacokinetic profile of the resulting benzodiazepine derivatives.

- Heterocyclic Chemistry: The amino and ketone functionalities provide reactive sites for the construction of other heterocyclic systems like quinolines and acridones, which are also prevalent in medicinally active compounds.

Conclusion

This technical guide has detailed the essential physicochemical properties, a plausible synthetic route, and standard analytical methodologies for the characterization of **2-Amino-5-fluorobenzophenone**. By leveraging established protocols for analogous compounds, this document provides a comprehensive framework for researchers to synthesize, purify, and characterize this valuable chemical intermediate. The data and procedures outlined herein are fundamental for ensuring the quality and identity of **2-Amino-5-fluorobenzophenone**, facilitating its use in further research and as a building block in the development of novel pharmaceutical agents.

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- To cite this document: BenchChem. [Characterization of 2-Amino-5-fluorobenzophenone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b397965/docs#characterization-of-2-amino-5-fluorobenzophenone-a-technical-guide]

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